

Mass Spectrometry of Dimethyl 5-nitroisophthalate: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Dimethyl 5-nitroisophthalate*

Cat. No.: *B082987*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the mass spectrometric analysis of **Dimethyl 5-nitroisophthalate**, an important intermediate in organic synthesis. This document outlines the compound's fragmentation pattern under electron ionization (EI), presents detailed experimental protocols for its analysis, and visualizes key processes through logical diagrams.

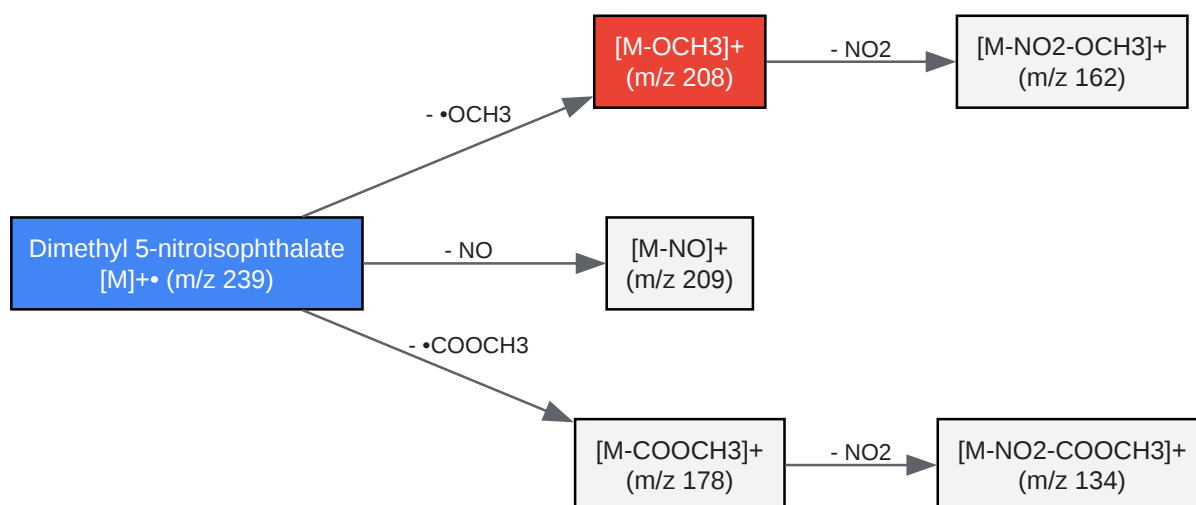
Electron Ionization Mass Spectrum Data

The mass spectrum of **Dimethyl 5-nitroisophthalate** is characterized by a distinct fragmentation pattern under electron ionization. The quantitative data, including the mass-to-charge ratio (m/z) and relative intensity of the major fragments, are summarized in the table below. This data is crucial for the identification and quantification of the compound in various matrices.

m/z	Relative Intensity (%)	Proposed Fragment Ion
41	11.2	C3H5+
50	11.2	C4H2+
59	16.8	COOCH3+
63	14.0	C5H3+
74	16.8	C3H2O2+
75	25.2	C6H3+
76	16.8	C6H4+
91	11.2	C6H5N+
104	14.0	C6H4O2+
134	22.4	[M-NO2-COOCH3]+
149	16.8	C8H5O3+
162	58.9	[M-NO2-OCH3]+
178	19.6	[M-COOCH3]+
208	94.4	[M-OCH3]+
209	100.0	[M-NO]+
239	50.5	[M]+• (Molecular Ion)

Fragmentation Pathway of Dimethyl 5-nitroisophthalate

The fragmentation of **Dimethyl 5-nitroisophthalate** under electron ionization follows a series of characteristic steps initiated by the loss of functional groups from the molecular ion ($[M]^+\bullet$). The proposed pathway involves the primary loss of a methoxy radical ($\bullet\text{OCH}_3$) to form the base peak at m/z 208, followed by subsequent losses of nitric oxide (NO), carbon monoxide (CO), and other neutral fragments.



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Caption: Proposed fragmentation pathway of **Dimethyl 5-nitroisophthalate** in EI-MS.

Experimental Protocols

The following section details a representative protocol for the analysis of **Dimethyl 5-nitroisophthalate** using Gas Chromatography-Mass Spectrometry (GC-MS) with electron ionization.

Sample Preparation

- **Standard Solution Preparation:** Accurately weigh approximately 10 mg of **Dimethyl 5-nitroisophthalate** standard and dissolve it in 10 mL of a suitable solvent (e.g., methanol or acetonitrile) to prepare a stock solution of 1 mg/mL.
- **Working Solutions:** Prepare a series of working standard solutions by serial dilution of the stock solution to the desired concentrations for calibration.
- **Sample Extraction (if applicable):** For analysis from a complex matrix, a suitable extraction method such as liquid-liquid extraction or solid-phase extraction should be employed to isolate the analyte.

GC-MS Parameters

- **Gas Chromatograph:** Agilent 7890B GC System (or equivalent)

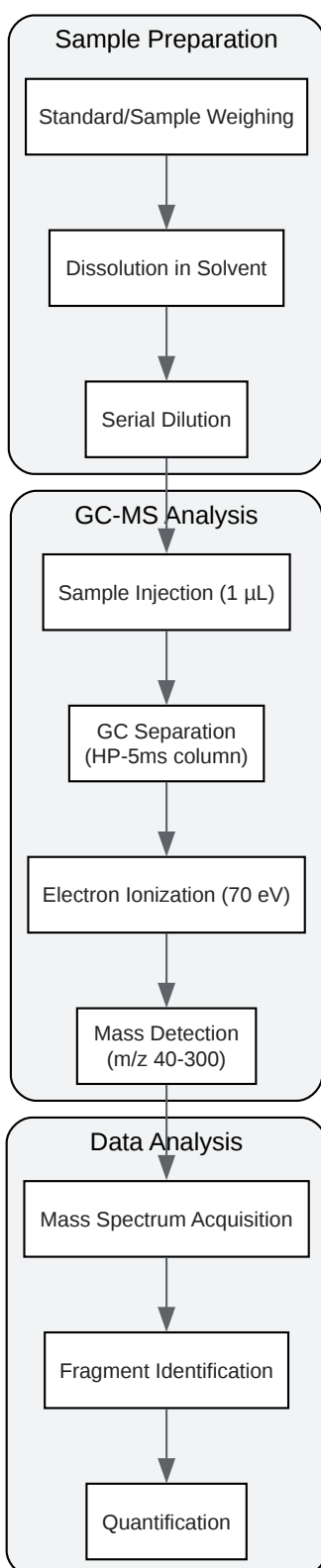
- Mass Spectrometer: Agilent 5977A MSD (or equivalent)
- Column: HP-5ms (30 m x 0.25 mm, 0.25 μ m film thickness) or equivalent non-polar capillary column.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Inlet Temperature: 250 °C
- Injection Volume: 1 μ L
- Injection Mode: Splitless
- Oven Temperature Program:
 - Initial temperature: 100 °C, hold for 2 minutes.
 - Ramp: Increase to 280 °C at a rate of 15 °C/min.
 - Hold: Hold at 280 °C for 5 minutes.
- Transfer Line Temperature: 280 °C

Mass Spectrometer Parameters

- Ionization Mode: Electron Ionization (EI)
- Electron Energy: 70 eV
- Ion Source Temperature: 230 °C
- Quadrupole Temperature: 150 °C
- Scan Range: m/z 40-300
- Solvent Delay: 3 minutes

Experimental Workflow

The general workflow for the mass spectrometric analysis of **Dimethyl 5-nitroisophthalate** is depicted in the following diagram. This workflow outlines the major steps from sample introduction to data analysis.



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Caption: General workflow for the GC-MS analysis of **Dimethyl 5-nitroisophthalate**.

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